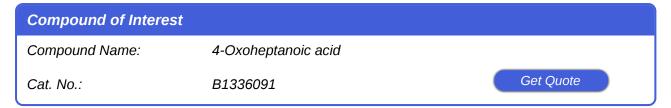


In-Depth Technical Guide to 4-Oxoheptanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-oxoheptanoic acid**, tailored for professionals in research and drug development. The information is presented to facilitate easy access and comparison of critical data, including detailed experimental protocols and conceptual signaling pathways.

Core Chemical Properties

4-Oxoheptanoic acid, a keto acid, possesses both a ketone and a carboxylic acid functional group, making it a versatile molecule in organic synthesis and a potential intermediate in metabolic processes. Its fundamental properties are summarized below.



Property	Value	Source(s)
IUPAC Name	4-Oxoheptanoic acid	[1]
Synonyms	4-Ketoheptanoic acid, 3- Butyrylpropionic acid	[2]
CAS Number	924-97-0	
Molecular Formula	C7H12O3	
Molecular Weight	144.17 g/mol	
Melting Point	Not available. Isomer 6- oxoheptanoic acid melts at 32- 37 °C.	[3]
Boiling Point	268.7 °C at 760 mmHg	[1]
Density	1.061 g/cm ³	[1]
Refractive Index	1.443	[1]
Flash Point	130.6 °C	[1]
рКа	Predicted values for similar short-chain keto acids are in the range of 4-5. Experimental value not readily available.	
InChI	InChI=1S/C7H12O3/c1-2-3- 6(8)4-5-7(9)10/h2-5H2,1H3, (H,9,10)	
SMILES	CCCC(=0)CCC(=0)O	

Spectroscopic Data

While a comprehensive public database of spectra for **4-oxoheptanoic acid** is not readily available, data for structurally similar compounds and derivatives provide valuable reference points for its characterization.



- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H and ¹³C NMR spectra would be characterized by signals corresponding to the propyl chain, the methylene groups adjacent to the ketone and carboxylic acid, and the carbonyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic strong absorption bands for the C=O stretching of the ketone (around 1715 cm⁻¹) and the carboxylic acid (around 1700-1725 cm⁻¹), as well as a broad O-H stretching band for the carboxylic acid (around 2500-3300 cm⁻¹).
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of water and carbon dioxide from the carboxylic acid moiety.

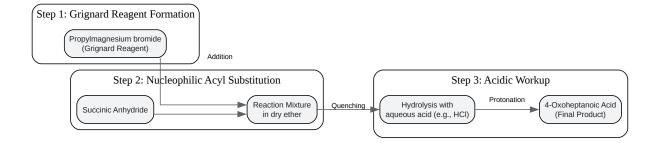
Experimental Protocols

Detailed experimental procedures for the synthesis of **4-oxoheptanoic acid** and related compounds are crucial for researchers. The following protocols are based on established synthetic methodologies.

Synthesis of 4-Oxoheptanoic Acid

A common route to synthesize **4-oxoheptanoic acid** involves the reaction of a Grignard reagent with a suitable cyclic anhydride, followed by acidic workup.

Experimental Workflow: Synthesis of 4-Oxoheptanoic Acid





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Caption: A generalized workflow for the synthesis of **4-oxoheptanoic acid**.

Detailed Protocol:

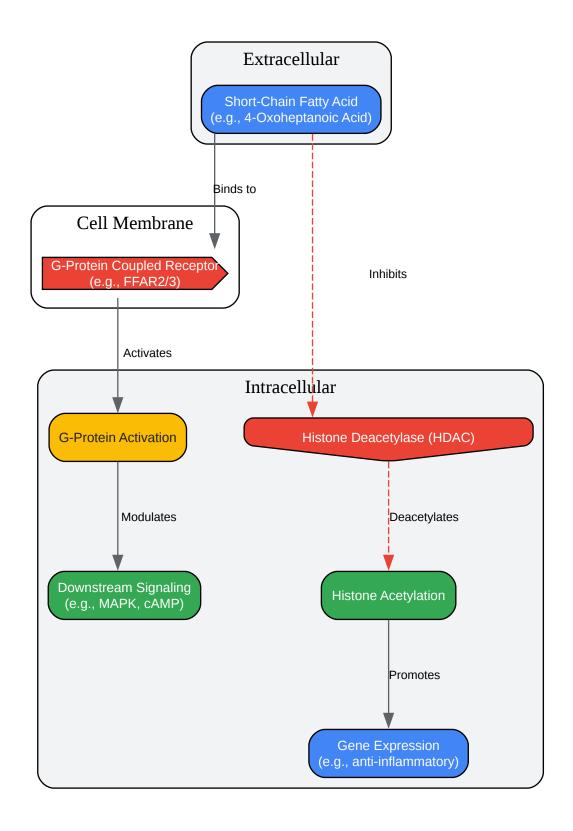
- Preparation of Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, magnesium turnings are placed in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen).
 Bromopropane is added dropwise to initiate the formation of propylmagnesium bromide. The reaction mixture is gently refluxed until the magnesium is consumed.
- Reaction with Succinic Anhydride: The Grignard reagent solution is cooled in an ice bath. A
 solution of succinic anhydride in anhydrous tetrahydrofuran (THF) is added dropwise from
 the dropping funnel. The reaction is stirred at room temperature for several hours.
- Workup and Isolation: The reaction mixture is quenched by slow addition to a stirred mixture
 of crushed ice and concentrated hydrochloric acid. The organic layer is separated, and the
 aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with
 brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced
 pressure to yield the crude 4-oxoheptanoic acid.
- Purification: The crude product can be purified by vacuum distillation or recrystallization.

Potential Biological Role and Signaling Pathways

While specific signaling pathways involving **4-oxoheptanoic acid** are not well-documented, as a short-chain keto acid, it may participate in metabolic and signaling processes analogous to other short-chain fatty acids (SCFAs). SCFAs are known to act as signaling molecules, primarily through the activation of G-protein coupled receptors (GPCRs) and the inhibition of histone deacetylases (HDACs).

Conceptual Signaling Pathway for Short-Chain Fatty Acids





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Caption: Potential signaling mechanisms of short-chain fatty acids.



These pathways are critical in regulating various physiological processes, including inflammation, immune response, and metabolism.[2][4][5] The presence of the keto group in **4-oxoheptanoic acid** might influence its receptor binding affinity and metabolic fate compared to non-ketonic SCFAs.

Safety and Handling

For **4-oxoheptanoic acid**, comprehensive GHS classification data is not consistently available across suppliers. However, based on the properties of similar short-chain carboxylic acids, the following precautions are advised.

Hazard Category	Recommendation	
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols. Use non-sparking tools.[6]	
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[6]	
First Aid (Skin Contact)	In case of contact, immediately wash with plenty of water.	
First Aid (Eye Contact)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
First Aid (Ingestion)	Rinse mouth. Do NOT induce vomiting.	

A comprehensive risk assessment should be conducted before handling this chemical. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. The related compound, 6-oxoheptanoic acid, is classified as causing severe skin burns and eye damage.[5]

Conclusion



4-Oxoheptanoic acid is a valuable chemical for synthetic and research applications. This guide provides a foundational understanding of its chemical properties, synthesis, and potential biological relevance. The provided data and protocols are intended to support researchers and drug development professionals in their work with this compound. As with any chemical, adherence to strict safety protocols is paramount.

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